

Acetophenone Properties & Safety Overview

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Compound Focus: Acetophenone

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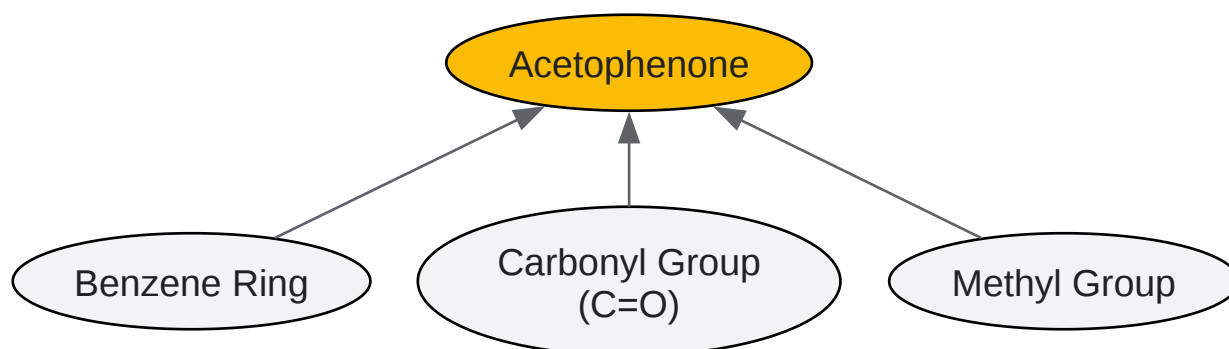
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The table below summarizes core data relevant for researchers handling acetophenone in a laboratory or development setting.

Property	Description / Value	Source / Context
Chemical Formula	C ₈ H ₈ O	[1] [2]
Molar Mass	120.15 g/mol	[2]
Physical Description	Simplest aromatic ketone; colorless, viscous liquid	[2]
Melting Point	19-20 °C (66-68 °F)	[2]
Boiling Point	202 °C (396 °F)	[2]
Acute Oral Toxicity (LD ₅₀)	815 mg/kg (rats)	[2]
Carcinogenicity	Group D (Not classifiable as to human carcinogenicity)	[2]
Genotoxicity	Not mutagenic in Ames test; some <i>in vitro</i> clastogenicity (with metabolic activation), but not confirmed <i>in vivo</i>	[3]
Metabolites	Benzoic acid, carbonic acid, acetone, hippuric acid (indirect)	[2]

Acetophenone Structure

For visualization and computational modeling, here is the structural formula.



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Research Context and Suggested Steps

Acetophenone is identified as a **read-across analog** for toxicological prediction of other substances, indicating its well-studied profile is a benchmark in chemical safety assessment [3]. Its main documented uses are as a:

- **Fragrance ingredient** in almond, cherry, and strawberry scents [2].
- **Precursor to resins** when reacted with formaldehyde [2].
- **Laboratory reagent**, for example, in a two-step synthesis of styrene [2].

To find the specific experimental protocols you're looking for, I suggest these approaches:

- **Refine your search** in scientific databases using terms like "optimization of acetophenone synthesis", "minimizing byproducts in acetophenone reactions", or "impurity control in phenyl ketone chemistry".
- **Consult chemical suppliers** for technical data sheets and process guides.
- **Review patents**, which are a primary source for detailed synthetic methodologies and troubleshooting specific side reactions.

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References

1. Acetophenone: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Acetophenone [en.wikipedia.org]
3. Acetophenone - an overview [sciencedirect.com]

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